An In-depth Technical Guide on the Putative Ferrocene Derivative C19H15FeNO

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Compound of Interest

Compound Name: *(E)-FeCp-oxindole*

Cat. No.: *B560279*

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To: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive Analysis of the Molecular Formula C19H15FeNO

Introduction

This technical guide addresses the inquiry into the properties, experimental protocols, and biological activities of a compound with the molecular formula C19H15FeNO. A comprehensive search of scientific literature and chemical databases has been conducted to gather all available information on this specific molecule. Ferrocene-containing compounds are of significant interest in medicinal chemistry due to their unique structural, electronic, and redox properties, which can lead to novel biological activities.[1][2] The inclusion of a nitrogen and an oxygen atom within the C9H5NO substituent suggests the potential for complex heterocyclic structures, such as quinoline or isoquinoline moieties, or Schiff base derivatives, which are known to exhibit a wide range of biological effects.[3][4][5][6][7]

Compound Identification and Structure

Despite extensive searches across major chemical databases, including PubChem and ChemSpider, no specific, well-characterized compound with the exact molecular formula

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C19H15FeNO has been identified. The investigation into classes of compounds that could theoretically lead to this formula, such as ferrocenyl-substituted quinolines, isoquinolines, and ferrocene-based Schiff bases, also did not yield a documented example with this precise composition.[3][4][5][6][7]

The constituent parts of the formula suggest a ferrocene core (C10H10Fe) with a substituent group of C9H5NO. Plausible, yet unconfirmed, structures could include:

- Ferrocenyl-hydroxyquinoline: A hydroxyquinoline moiety attached to one of the cyclopentadienyl rings of ferrocene.
- Ferrocenyl-methoxy-isoquinoline: A methoxy-substituted isoquinoline linked to the ferrocene core.
- A Schiff base derivative: Formed from the condensation of an amino-substituted ferrocene with a hydroxy- or methoxy-substituted benzaldehyde, or vice versa.

Without experimental data confirming the existence and specific structure of a C19H15FeNO isomer, any discussion of its properties remains speculative.

Physicochemical and Biological Properties

As no specific compound has been identified, no quantitative data on its physicochemical or biological properties can be provided. However, based on the general characteristics of related ferrocene derivatives, the following properties could be anticipated:

- Redox Activity: The ferrocene/ferrocenium (Fe^{2+}/Fe^{3+}) redox couple would likely be a key feature, influencing its electrochemical behavior and potential biological mechanisms of action, such as the generation of reactive oxygen species.[6]
- Lipophilicity: The presence of the large, nonpolar ferrocene group would likely confer significant lipophilicity to the molecule, potentially influencing its cell membrane permeability and bioavailability.[1]
- Biological Potential: Ferrocene derivatives have been investigated for a wide range of bioactivities, including anticancer, antimicrobial, and antimalarial properties.[1][2] The specific nature of the heterocyclic or Schiff base substituent would be expected to significantly

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modulate this activity. For instance, quinoline-containing ferrocene compounds have shown promise as antimalarial agents.[6]

Synthesis and Experimental Protocols

While no specific protocol for C19H15FeNO exists, general synthetic routes for related ferrocene derivatives can be described.

General Synthesis of Ferrocenyl Quinoline Derivatives

A common method for the synthesis of ferrocenyl-substituted quinolines involves a one-pot reaction catalyzed by molecular iodine, reacting ferrocenylimines with enolizable aldehydes.[7] The general workflow is as follows:

- Formation of Ferrocenylimine: Condensation of an appropriate aminoferrocene with a suitable aldehyde.
- Nucleophilic Addition: The in situ generated enol from an enolizable aldehyde adds to the ferrocenylimine.
- Intramolecular Friedel-Crafts Reaction: The resulting intermediate undergoes cyclization.
- Dehydration and Oxidation: Subsequent dehydration and aerobic oxidation yield the final ferrocenyl quinoline product.[7]

A logical workflow for such a synthesis is depicted below:

Caption: General workflow for the synthesis of ferrocenyl quinoline derivatives.

General Synthesis of Ferrocene-Based Schiff Bases

The synthesis of ferrocene-containing Schiff bases is typically a straightforward condensation reaction between a ferrocene derivative containing a primary amine and an aldehyde or ketone, or a ferrocene-aldehyde with a primary amine. This reaction is often carried out in a suitable solvent like ethanol and may be catalyzed by a few drops of acid.

The general experimental protocol would involve:

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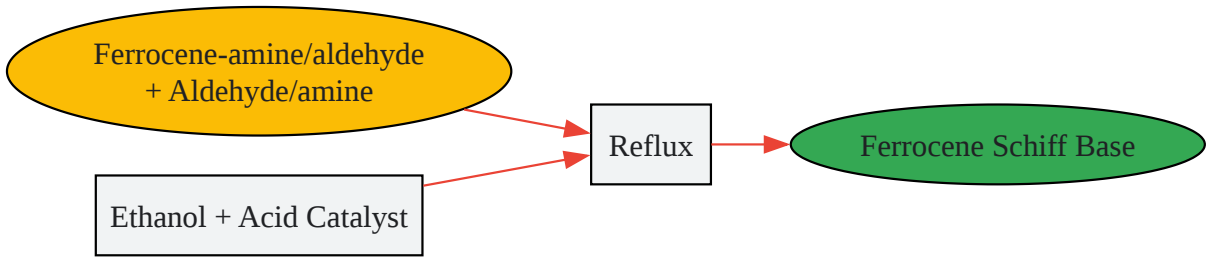
- Dissolving equimolar amounts of the ferrocene-containing amine (or aldehyde) and the corresponding aldehyde (or amine) in ethanol.
- Adding a catalytic amount of an acid (e.g., acetic acid).
- Refluxing the mixture for a specified period while monitoring the reaction progress using thin-layer chromatography.
- Cooling the reaction mixture to allow the Schiff base product to crystallize.
- Isolating the product by filtration, washing it with a suitable solvent, and drying it under vacuum.



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Caption: Simplified workflow for the synthesis of a ferrocene-based Schiff base.

Potential Signaling Pathways and Mechanisms of Action

Given the lack of a specific compound and associated biological data, any discussion of signaling pathways is entirely speculative. However, based on the known activities of ferrocene derivatives, potential mechanisms could involve:

- Induction of Oxidative Stress: The redox cycling of the ferrocene moiety could lead to the generation of reactive oxygen species (ROS) within cells, triggering apoptosis or other cell death pathways.

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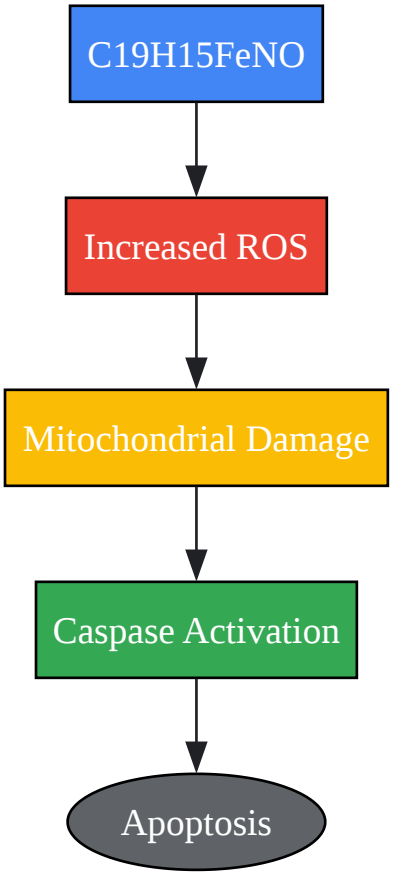
- Enzyme Inhibition: The compound could act as an inhibitor of specific enzymes, depending on the nature of the organic substituent. For example, ferrocene-containing compounds have been investigated as inhibitors of kinases and proteases.
- Intercalation with DNA: The planar heterocyclic portion of a potential structure could intercalate with DNA, leading to cytotoxic effects.

A hypothetical signaling pathway for a ferrocene derivative inducing apoptosis via oxidative stress is illustrated below:



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Caption: Hypothetical pathway of apoptosis induction by a ferrocene derivative.

Conclusion

While the molecular formula C19H15FeNO suggests a potentially interesting ferrocene derivative with possible applications in drug development, a thorough review of the existing

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scientific literature and chemical databases reveals a lack of a specific, characterized compound with this formula. Consequently, no concrete data on its properties, synthesis, or biological activity can be provided at this time. The information presented herein is based on the general characteristics of related ferrocene compounds and should be considered speculative. Further research, including the targeted synthesis and characterization of a molecule with this formula, would be required to elucidate its actual properties and potential as a therapeutic agent.

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